Technical Guide: Characterization and Handling of 4-Cyanooxane-4-sulfonyl Chloride

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Compound of Interest

Compound Name:	*4-Cyanooxane-4-sulfonyl chloride*
CAS No.:	*1936422-58-0*
Cat. No.:	*B2988743*

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Executive Summary & Chemical Identity[1][2]

4-Cyanooxane-4-sulfonyl chloride (also known as 4-cyanotetrahydro-2H-pyran-4-sulfonyl chloride) is a specialized heterocyclic building block. It serves as a critical intermediate in the synthesis of Janus Kinase (JAK) inhibitors, most notably Baricitinib (Olumiant).

Unlike its aromatic analog (4-cyanobenzenesulfonyl chloride), this compound features a saturated tetrahydropyran ring with a quaternary carbon at the 4-position, conferring unique steric and electronic properties but also significant hydrolytic instability.

Core Chemical Data[3][4]

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Parameter	Specification
IUPAC Name	4-cyanotetrahydro-2H-pyran-4-sulfonyl chloride
CAS Number	1936422-58-0
Molecular Formula	$C_6H_8ClNO_3S$
Molecular Weight	209.65 g/mol
Physical State	White to off-white crystalline powder
Melting Point	93 – 95 °C (Decomposition risk if prolonged)
Solubility	Soluble in DCM, THF, EtOAc; Reacts violently with water/alcohols

Physical Characterization: The Melting Point

The melting point of **4-cyanooxane-4-sulfonyl chloride** is a critical quality attribute (CQA) that indicates both purity and the extent of hydrolysis.

The Value

Primary Range:93 – 95 °C Note: Lower melting ranges (e.g., 85–90 °C) often indicate contamination with the hydrolysis product (sulfonic acid) or residual solvent.

Critical Differentiation

Researchers often confuse this compound with structurally similar analogs. It is vital to verify the CAS number and structure before characterization.

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Compound	Structure Type	Melting Point	CAS
4-Cyanooxane-4-sulfonyl chloride	Aliphatic Heterocycle	93–95 °C	1936422-58-0
4-Cyanobenzenesulfonyl chloride	Aromatic	110–112 °C	49584-26-1
4-Cyanotetrahydropyran	Precursor (Nitrile)	Liquid (Oil)	4295-99-2

Synthesis & Mechanistic Context[4][8][9][10][11][12][13]

This sulfonyl chloride is typically generated in situ or isolated rapidly during the synthesis of Baricitinib. The quaternary center at position 4 makes the sulfonyl group sterically crowded, influencing its reactivity profile.

Synthesis Pathway (Baricitinib Context)

The compound is generally synthesized via the oxidative chlorination of the corresponding thiol or thioacetate.

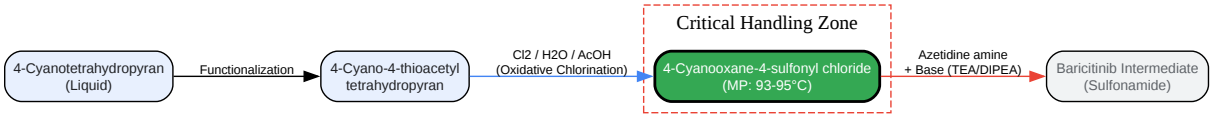

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Figure 1: Synthetic trajectory emphasizing the oxidative chlorination step to generate the target sulfonyl chloride.

Experimental Protocols

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Protocol A: Melting Point Determination (Moisture Sensitive)

Rationale: Sulfonyl chlorides hydrolyze rapidly in air to form sulfonic acids, which act as impurities that depress the melting point. Standard open-capillary methods yield inaccurate data.

Equipment:

- Melting Point Apparatus (e.g., Buchi or Mettler Toledo)
- Glass Capillaries (One end sealed)
- Inert Gas Glovebox or Nitrogen Line

Step-by-Step:

- Sample Prep: Dry the sample under high vacuum (<1 mbar) at ambient temperature for 2 hours to remove trace solvent.
- Loading: Inside a glovebox or under a funnel of flowing nitrogen, introduce 2–3 mg of the solid into the capillary.
- Sealing: Flame-seal the open end of the capillary immediately. This creates a closed system preventing atmospheric moisture ingress during heating.
- Ramp: Insert into the apparatus pre-heated to 80 °C. Ramp temperature at 1 °C/min.
- Observation: Record the onset of the liquid phase (Meniscus point) and the clear point.
    - Acceptance Criterion: A range of < 2 °C (e.g., 93.5 – 95.0 °C).

Protocol B: Quality Control via 1H-NMR

Rationale: MP alone is insufficient due to potential thermal decomposition. NMR provides structural validation.[1]

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- Solvent: Use $CDCl_3$ (Chloroform-d) strictly. Avoid DMSO-d6 or Methanol-d4, as they can react with the sulfonyl chloride (solvolysis) during the scan, showing false impurities.
- Key Signals:
  - Look for the tetrahydropyran ring protons.
  - Verify absence of broad singlets (indicative of sulfonic acid -SO3H).
  - Verify absence of aromatic protons (distinguishes from benzenesulfonyl chloride).

Handling & Stability Logic

Thermal Instability

Sulfonyl chlorides attached to quaternary carbons are prone to desulfonylation (loss of SO_2) at elevated temperatures.

- Storage: Store at -20 °C under Argon.
- Reaction: When using this reagent for sulfonamide formation, maintain reaction temperatures < 0 °C initially to prevent decomposition before the amine coupling occurs.

Analytical Workflow Logic

The following diagram illustrates the decision tree for validating a batch of this intermediate.

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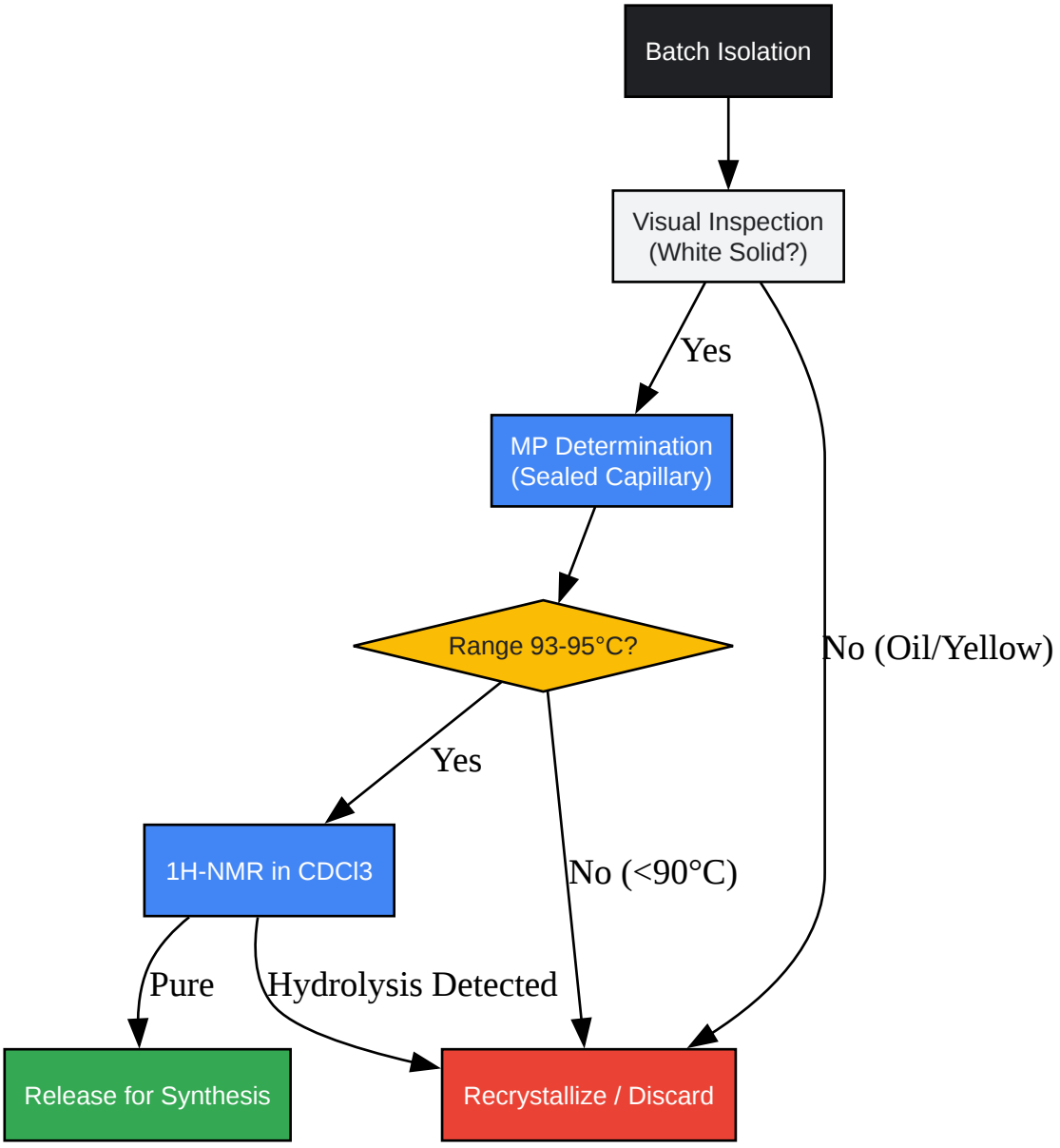

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Figure 2: Quality Control decision tree ensuring only high-purity material enters the expensive Baricitinib synthesis pipeline.

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